

Ethenesulfonamide: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: *Ethenesulfonamide*

Cat. No.: *B1200577*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethenesulfonamide (CAS No. 2386-58-5), also known as vinylsulfonamide, is a reactive chemical intermediate of interest in medicinal chemistry and drug development. Its vinyl group makes it a versatile building block for the synthesis of a variety of compounds, including derivatives that have shown potential as endothelin receptor antagonists, carbonic anhydrase inhibitors, and agents that modulate tubulin polymerization. This guide provides an in-depth overview of the safety, handling, and storage protocols for **ethenesulfonamide**, along with cited experimental methodologies for its synthesis and potential biological applications.

Safety and Hazard Information

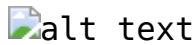
Ethenesulfonamide is classified as a hazardous substance and requires careful handling to minimize risk. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for **ethenesulfonamide**.^[1]

1.1 GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[1]

1.2 Hazard Pictograms and Signal Word

The following pictogram is associated with the hazards of **ethenesulfonamide**:



Signal Word: Warning[2][3]

1.3 Precautionary Statements

A comprehensive list of precautionary statements for the safe handling of **ethenesulfonamide** is provided below.[1][2]

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2]
P264	Wash skin thoroughly after handling. [2]
P270	Do not eat, drink or smoke when using this product. [2]
P271	Use only outdoors or in a well-ventilated area. [2]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2]
P301+P317	IF SWALLOWED: Get medical help.
P302+P352	IF ON SKIN: Wash with plenty of water. [2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2]
P319	Get medical help if you feel unwell. [1]
P321	Specific treatment (see supplemental first aid instruction on this label). [1]
P330	Rinse mouth. [2]
P332+P317	If skin irritation occurs: Get medical help. [1]
P337+P317	If eye irritation persists: Get medical help. [1]
P362+P364	Take off contaminated clothing and wash it before reuse. [2]
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [2]
P405	Store locked up. [2]

P501

Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to ensure the safety of laboratory personnel working with **ethenesulfonamide**.

2.1 Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.

2.2 Personal Protective Equipment

PPE	Specifications
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. [5]
Respiratory Protection	If working outside of a fume hood or with large quantities, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.

2.3 General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.[\[4\]](#)
- Keep away from food and drink.

Storage Protocols

Proper storage of **ethenesulfonamide** is crucial to maintain its stability and prevent hazardous situations.

3.1 Storage Conditions

Parameter	Recommendation
Temperature	Store in a refrigerator at 2-8°C.[3]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).[3]
Light	Protect from light.[2]
Container	Keep container tightly closed in a dry and well-ventilated place.
Incompatibilities	Avoid contact with strong oxidizing agents.

3.2 Stability

Ethenesulfonamide is stable under recommended storage conditions. However, it is a reactive molecule due to the presence of the vinyl group and may polymerize or react with other substances if not stored correctly.

Experimental Protocols

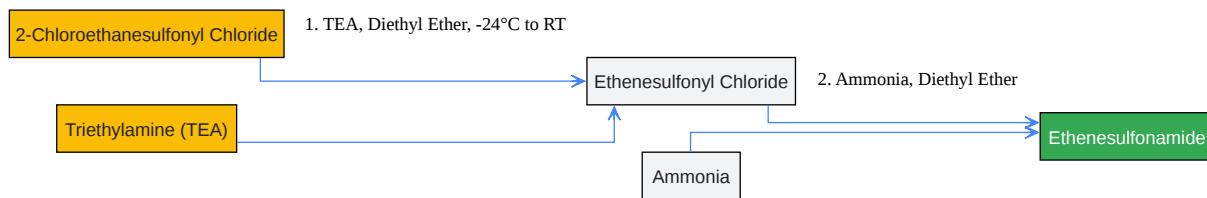
The following sections provide an overview of cited experimental methodologies relevant to the synthesis and potential biological applications of **ethenesulfonamide**.

4.1 Synthesis of **Ethenesulfonamide**

A reported synthesis of **ethenesulfonamide** involves the reaction of 2-chloroethanesulfonyl chloride with triethylamine (TEA) in diethyl ether to form ethenesulfonyl chloride, which is then reacted with ammonia.[6]

- Step 1: Formation of Ethenesulfonyl Chloride

- A solution of triethylamine (7.67 mL, 55.0 mmol) in diethyl ether (50 mL) is added to a solution of 2-chloroethanesulfonyl chloride (5.22 mL, 50 mmol) in diethyl ether (100 mL) at -24°C (carbon tetrachloride/dry ice bath).[6]
- The mixture is stirred and allowed to warm to room temperature over 2 hours.[6]
- The reaction mixture is filtered to remove the triethylamine hydrochloride precipitate, and the filtrate is concentrated.[6]
- Step 2: Formation of **Ethenesulfonamide**
 - Ammonia gas is bubbled into the solution of ethenesulfonyl chloride in diethyl ether for 10 minutes.[6]
 - The resulting white precipitate is removed by filtration.[6]
 - The filtrate is concentrated to yield **ethenesulfonamide** as a colorless gel.[6]



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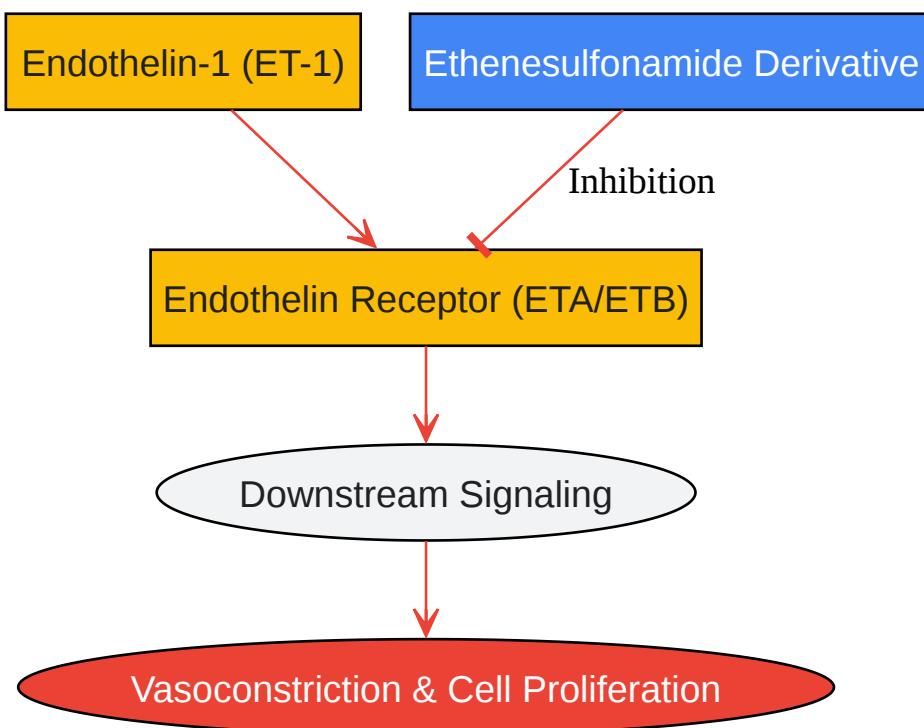
Synthesis of **Ethenesulfonamide**.

4.2 Biological Activity and Potential Signaling Pathways

Ethenesulfonamide derivatives have been investigated for their ability to modulate various biological pathways. The core structure serves as a scaffold for developing inhibitors of several key protein targets.

4.2.1 Endothelin Receptor Antagonism

Derivatives of **ethenesulfonamide** have been identified as potent antagonists of endothelin receptors (ETA and ETB). Endothelin-1 (ET-1) is a potent vasoconstrictor and mitogen, and its receptors are implicated in various cardiovascular diseases. Antagonism of these receptors can lead to vasodilation and have potential therapeutic benefits.

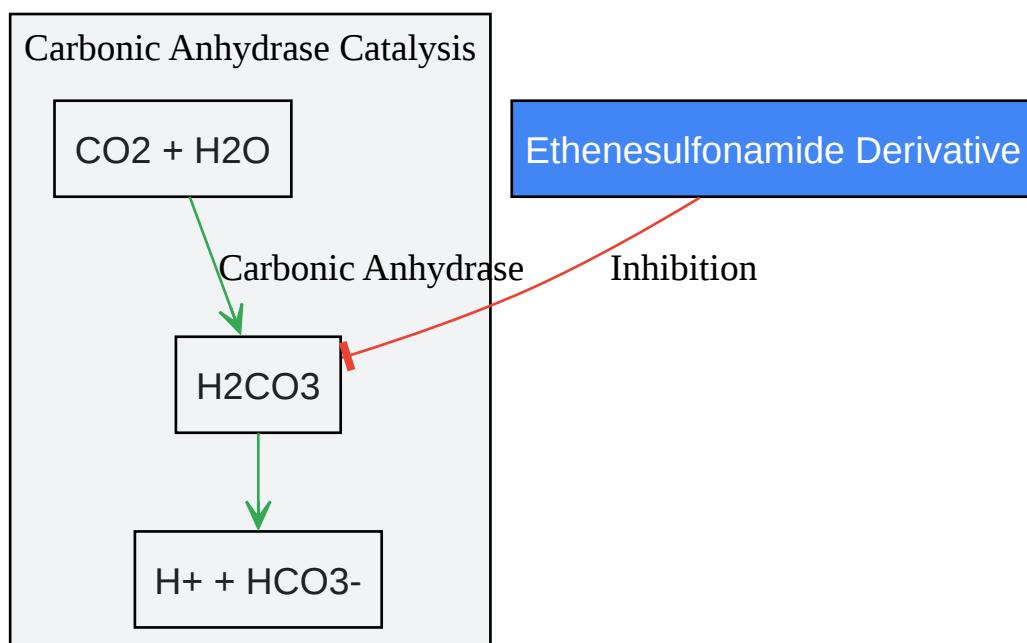


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Inhibition of Endothelin Signaling.

4.2.2 Carbonic Anhydrase Inhibition

Sulfonamides are a well-known class of carbonic anhydrase inhibitors. These enzymes are involved in various physiological processes, including pH regulation and fluid balance. Inhibition of specific carbonic anhydrase isoforms is a therapeutic strategy for conditions such as glaucoma and certain types of cancer.

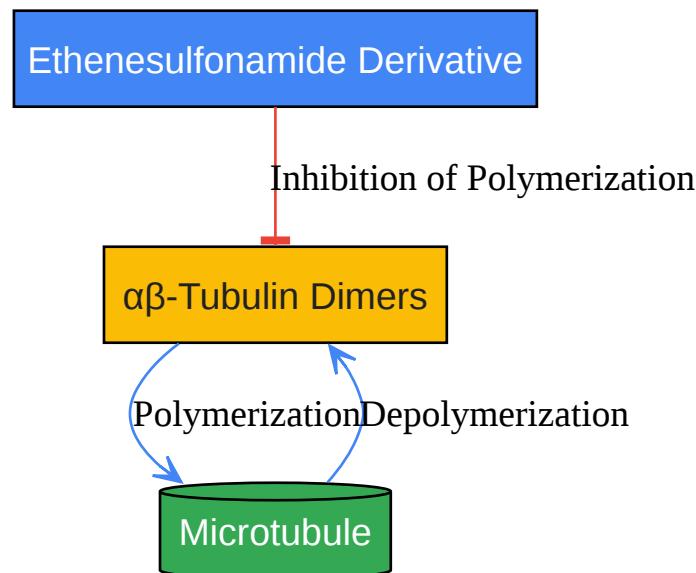


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Carbonic Anhydrase Inhibition.

4.2.3 Tubulin Polymerization Modulation

Certain compounds containing the sulfonamide moiety have been shown to interfere with the polymerization of tubulin into microtubules. Microtubules are essential components of the cytoskeleton involved in cell division, motility, and intracellular transport. Disruption of microtubule dynamics is a validated anticancer strategy.

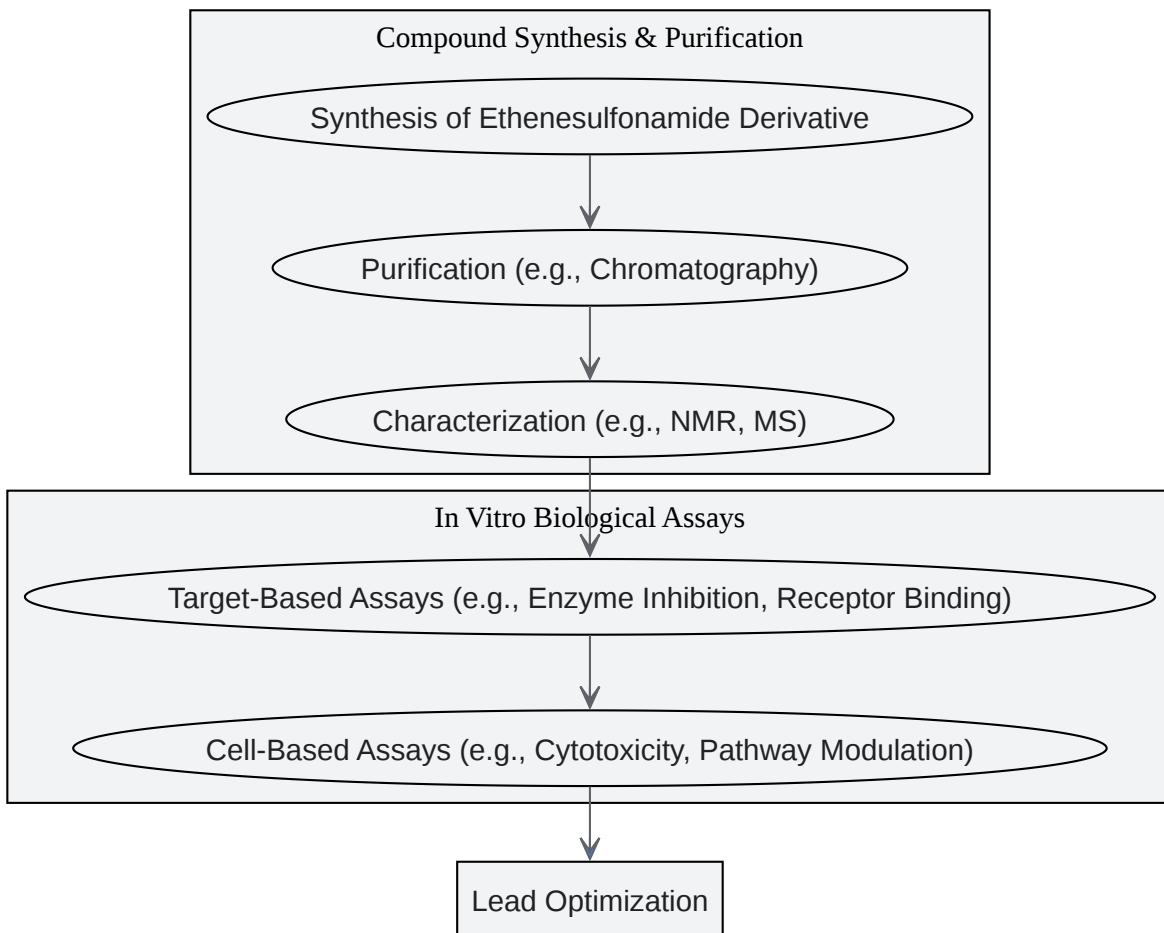


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Modulation of Tubulin Polymerization.

4.3 Experimental Workflow for Assessing Biological Activity

A general workflow for evaluating the biological activity of newly synthesized **ethenesulfonamide** derivatives would typically involve a series of *in vitro* assays.



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General Experimental Workflow.

Conclusion

Ethenesulfonamide is a valuable research chemical with potential applications in drug discovery. Due to its hazardous nature, strict adherence to safety, handling, and storage protocols is imperative. This guide provides a comprehensive overview of these protocols and highlights relevant experimental methodologies to support researchers in their work with this

compound. It is essential to consult the specific Safety Data Sheet (SDS) for the most up-to-date and detailed information before handling **ethenesulfonamide**.

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